

Trimethylthiourea: A Technical Health and Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Trimethylthiourea**

Cat. No.: **B1303496**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical health and safety information for **trimethylthiourea**, a compound of interest in various research and development applications. This document summarizes key toxicological data, outlines experimental protocols from pivotal studies, and visualizes its mechanism of action to ensure safe handling and informed use in a laboratory setting.

Hazard Identification and Classification

Trimethylthiourea is classified as harmful if swallowed.[1][2] Upon heating to decomposition, it can emit toxic fumes containing nitrogen and sulfur oxides.[3] Long-term exposure studies have indicated that **trimethylthiourea** is carcinogenic in female rats, specifically causing follicular-cell carcinomas of the thyroid.[1]

Toxicological Data Summary

The following tables summarize the available quantitative toxicological data for **trimethylthiourea**.

Table 1: Acute Toxicity

| Route of Exposure | Species | Value | Reference |
|-------------------|---------|-------------------|-----------|
| Oral | Rat | LD50 = 920 mg/kg | [4] |
| Dermal | - | No data available | - |
| Inhalation | - | No data available | - |

Table 2: Carcinogenicity

| Species | Sex | Exposure Route | Dosage Levels | Findings | Reference |
|------------------|---------------|----------------|-------------------|--|-----------|
| Fischer 344 Rats | Female | Dietary | 250 ppm, 500 ppm | Dose-related increase in follicular-cell carcinomas of the thyroid. Considered carcinogenic. | [1] |
| Fischer 344 Rats | Male | Dietary | 250 ppm, 500 ppm | No sufficient evidence of carcinogenicity. | [1] |
| B6C3F1 Mice | Male & Female | Dietary | 500 ppm, 1000 ppm | No sufficient evidence of carcinogenicity. | [1] |

Table 3: Genetic Toxicology

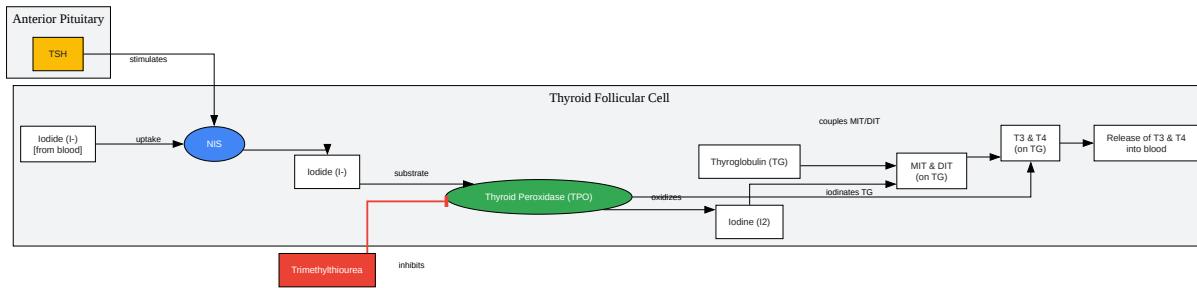
| Test System | Result | Reference |
|--|----------|-----------|
| Ames Test (Bacterial Reverse Mutation Assay) | Negative | [5] |

Table 4: Reproductive and Developmental Toxicity

| Study Type | Species | Findings | Reference |
|------------|---------|--|-----------|
| - | - | No specific data available for trimethylthiourea. Studies on other thiourea derivatives show varied effects. | [4] |

Mechanism of Action: Goitrogenic Effects

Trimethylthiourea acts as a goitrogen, a substance that disrupts the normal function of the thyroid gland. Its primary mechanism of action is the inhibition of thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.^{[2][3]} TPO is responsible for catalyzing the iodination of tyrosine residues on the thyroglobulin protein, a critical step in the formation of triiodothyronine (T3) and thyroxine (T4).^{[6][7][8][9]} By inhibiting TPO, **trimethylthiourea** reduces the production of these essential hormones.^{[2][3]} This disruption of the hypothalamic-pituitary-thyroid axis can lead to an overstimulation of the thyroid gland by thyroid-stimulating hormone (TSH), resulting in thyroid hypertrophy (goiter) and, with chronic exposure, the development of tumors.^{[2][3]}



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Inhibition of Thyroid Hormone Synthesis by **Trimethylthiourea**.

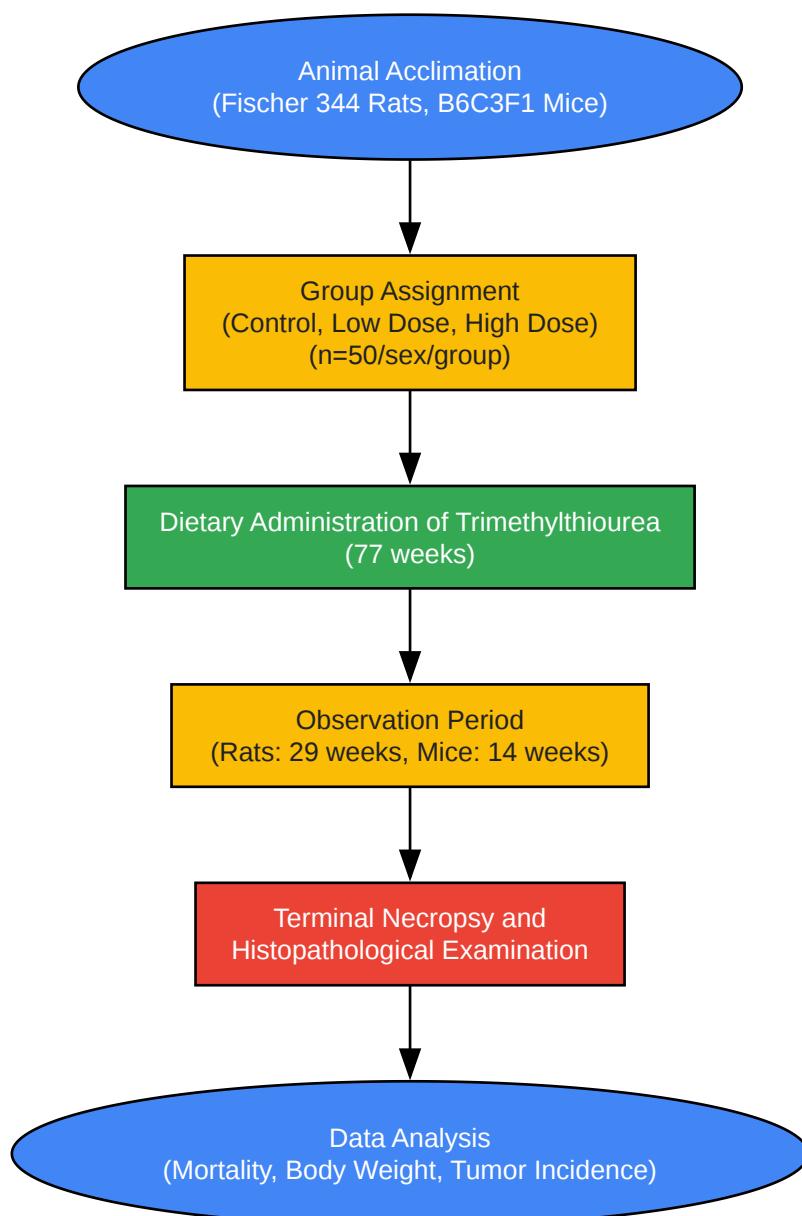
Experimental Protocols

Carcinogenicity Bioassay (NTP Protocol)

A bioassay for the potential carcinogenicity of a mixture containing 80% **trimethylthiourea** and 15% dimethylthiourea was conducted using Fischer 344 rats and B6C3F1 mice.[\[1\]](#)

- Animal Model:
 - 50 male and 50 female Fischer 344 rats per group.
 - 50 male and 50 female B6C3F1 mice per group.
 - 20 animals of each sex and species served as controls.
- Administration:

- The test substance was administered in the feed.
- Rats: Dietary concentrations of 250 ppm (low dose) and 500 ppm (high dose).
- Mice: Dietary concentrations of 500 ppm (low dose) and 1,000 ppm (high dose).
- Duration:
 - The compound was administered for 77 weeks.
 - This was followed by an observation period of 29 weeks for rats and 14 weeks for mice.
- Endpoints Evaluated:
 - Mortality and clinical observations.
 - Mean body weight.
 - Gross and microscopic pathology of all major tissues and organs upon necropsy.



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NTP Carcinogenicity Bioassay Workflow.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[\[10\]](#)

[\[11\]](#)

- Test System:

- Multiple strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* (e.g., WP2uvrA) that are auxotrophic for a specific amino acid (e.g., histidine for *Salmonella*).[\[5\]](#)
- Procedure:
 - The tester strains are exposed to various concentrations of the test article.
 - The exposure occurs on a minimal agar plate that lacks the essential amino acid.
 - The assay is conducted both with and without a metabolic activation system (S9 mix from rat liver homogenate) to mimic mammalian metabolism.[\[5\]](#)
- Endpoint:
 - A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (colonies that have regained the ability to synthesize the essential amino acid) compared to the negative control.[\[5\]](#)

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle **trimethylthiourea** in a well-ventilated area, preferably in a chemical fume hood to avoid dust formation and inhalation.[\[1\]](#)
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. For larger quantities, consider a chemical-resistant apron or coveralls.[\[1\]](#)[\[12\]](#)
 - Respiratory Protection: If engineering controls are insufficient or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[\[1\]](#)

- Hygiene Practices: Do not eat, drink, or smoke in areas where **trimethylthiourea** is handled. Wash hands thoroughly after handling.[\[1\]](#)

Accidental Release and Disposal

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum the material to avoid generating dust.
 - Place the spilled material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent (e.g., 60-70% ethanol) followed by soap and water.
- Disposal: Dispose of waste **trimethylthiourea** and contaminated materials in accordance with local, regional, and national regulations. This may involve incineration at a licensed chemical disposal facility.[\[1\]](#)[\[2\]](#)

First Aid Measures

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)

This guide is intended for informational purposes for a professional audience and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols. Always consult the most current SDS for **trimethylthiourea** before use.

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